

A Technical Guide to 5-Chlorosaccharin: Molecular Structure, Properties, and Synthesis

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Compound of Interest

Compound Name: 5-Chlorosaccharin

CAS No.: 29083-16-7

Cat. No.: B1215115

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

5-Chlorosaccharin, a halogenated derivative of the well-known artificial sweetener saccharin, is a heterocyclic compound of significant interest in medicinal chemistry and organic synthesis. Its structure, featuring a 1,2-benzisothiazole-3(2H)-one 1,1-dioxide core with a chlorine substituent on the benzene ring, provides a valuable scaffold for developing novel therapeutic agents. The presence of the chlorine atom at the 5-position critically influences the molecule's electronic properties, lipophilicity, and metabolic stability, making it a versatile building block for drug discovery.^{[1][2]} More than 250 FDA-approved drugs contain chlorine, highlighting the importance of chlorinated compounds in pharmaceuticals.^[1] This technical guide offers a comprehensive overview of **5-Chlorosaccharin**, detailing its molecular structure, physicochemical properties, spectroscopic signature, synthesis, and applications.

Chemical Identity and Molecular Structure

A precise understanding of a molecule's identity and structure is fundamental to its application in research and development.

Nomenclature and Chemical Identifiers

The systematic identification of **5-Chlorosaccharin** is established through a consistent set of nomenclature and registry numbers, ensuring unambiguous communication in a scientific context.

Identifier	Value
IUPAC Name	5-chloro-1,1-dioxo-1,2-benzothiazol-3-one[3]
Synonyms	5-Chlorosaccharin, 5-Chloro-1,2-benzisothiazol-3(2H)-one 1,1-dioxide[4]
CAS Number	29083-16-7[3][4][5]
Molecular Formula	C ₇ H ₄ ClNO ₃ S[3][4][5]
Molecular Weight	217.63 g/mol [3][4]
InChI Key	WGKQCRDCROUYLI-UHFFFAOYSA-N[4]
Canonical SMILES	<chem>C1=CC2=C(C=C1Cl)C(=O)NS2(=O)=O</chem> [4]

Molecular Structure Analysis

The structure of **5-Chlorosaccharin** is characterized by a bicyclic system where a benzene ring is fused to a five-membered sulfonamide ring.

Caption: 2D Molecular Structure of **5-Chlorosaccharin**.

Key structural features include:

- **Aromatic Ring:** The chlorobenzene moiety. The electron-withdrawing nature of the chlorine atom modifies the electron density of the aromatic system.
- **Sulfonamide Group:** A cyclic sulfonamide (a sultam) which is a critical pharmacophore in many biologically active molecules.
- **Carbonyl Group:** A lactam carbonyl group adjacent to the nitrogen atom.

This combination of functional groups results in an acidic proton on the nitrogen, making the molecule amenable to various substitution reactions. The molecule is achiral.[4]

Physicochemical Properties

The physical and chemical properties of **5-Chlorosaccharin** dictate its behavior in chemical reactions and biological systems.

Property	Value	Source
Molecular Weight	217.63 g/mol	[3][4]
Density	1.679 g/cm ³	[5]
XLogP3	1.5	[3]
Melting Point	Not Available	[5]
Solubility	Not Available	[5]

Note: It is critical to distinguish **5-Chlorosaccharin** (CAS 29083-16-7), where chlorine is on the benzene ring, from N-Chlorosaccharin (CAS 14070-51-0), where chlorine is attached to the nitrogen atom.[6] The latter is a well-known chlorinating agent with different properties.[7]

The introduction of chlorine at the 5-position, compared to unsubstituted saccharin, increases the molecular weight and is expected to increase its lipophilicity (as indicated by the positive XLogP3 value), which can enhance membrane permeability—a key parameter in drug design.

Spectroscopic Characterization

Spectroscopic data provides the definitive structural confirmation of **5-Chlorosaccharin**. While a complete, publicly available dataset is limited, the expected spectral characteristics can be predicted based on the structure.

- ¹H NMR (Proton NMR):** The spectrum would show signals corresponding to the aromatic protons and the N-H proton. The aromatic region would display a complex splitting pattern for the three protons on the chlorinated benzene ring. The N-H proton would appear as a broad singlet, with its chemical shift being solvent-dependent.

- ¹³C NMR (Carbon NMR): The spectrum would exhibit seven distinct signals for the seven carbon atoms in the molecule. The carbonyl carbon would appear significantly downfield (~160-170 ppm). The chemical shifts of the aromatic carbons would be influenced by the chloro and sulfonyl substituents.
- Infrared (IR) Spectroscopy: Key vibrational bands would confirm the presence of principal functional groups:
 - N-H stretch: A broad peak around 3200-3400 cm⁻¹.
 - C=O stretch (carbonyl): A strong, sharp peak around 1700-1750 cm⁻¹.
 - S=O stretch (sulfonyl): Two strong peaks, typically in the ranges of 1330-1370 cm⁻¹ (asymmetric) and 1140-1180 cm⁻¹ (symmetric).
- Mass Spectrometry (MS): The mass spectrum would show a molecular ion (M⁺) peak at m/z 217. A characteristic isotopic pattern for the presence of one chlorine atom ([M]⁺ and [M+2]⁺ in an approximate 3:1 ratio) would be a definitive feature.

Synthesis and Reaction Chemistry

The synthesis of **5-Chlorosaccharin** is typically achieved through the oxidative cyclization of a corresponding substituted sulfonamide. This method is a cornerstone for producing various saccharin derivatives.

Established Synthetic Pathway: Oxidative Cyclization

A common and effective method for synthesizing saccharin derivatives involves the oxidation of 2-methylarenesulfonamides. For **5-Chlorosaccharin**, the starting material is 5-chloro-2-methyl-benzenesulfonamide.^[5]

Caption: General workflow for the synthesis of **5-Chlorosaccharin**.

Detailed Experimental Protocol

The following protocol is a representative example of the oxidative cyclization method.

Objective: To synthesize **5-Chlorosaccharin** from 5-chloro-2-methyl-benzenesulfonamide.

Materials:

- 5-chloro-2-methyl-benzenesulfonamide
- Potassium permanganate (KMnO₄) or another suitable oxidant
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Deionized water
- Standard laboratory glassware and magnetic stirrer

Procedure:

- **Dissolution:** Dissolve 5-chloro-2-methyl-benzenesulfonamide and sodium hydroxide in water in a round-bottom flask equipped with a magnetic stirrer and reflux condenser.
- **Oxidation:** Gently heat the solution. Slowly add the oxidizing agent (e.g., potassium permanganate) in portions. The rate of addition should be controlled to maintain a manageable reaction temperature. **Causality Insight:** The basic medium facilitates the oxidation of the methyl group to a carboxylic acid by the strong oxidant.
- **Reaction Monitoring:** Continue heating and stirring the mixture until the characteristic color of the oxidant disappears, indicating the completion of the reaction. This typically takes several hours.
- **Workup:** Cool the reaction mixture to room temperature. Remove the manganese dioxide byproduct by filtration.
- **Cyclization and Precipitation:** Transfer the clear filtrate to a beaker and cool in an ice bath. Slowly add concentrated hydrochloric acid until the solution is strongly acidic (pH ~1-2). **Causality Insight:** Acidification protonates the carboxylate and sulfonamide groups, triggering an intramolecular condensation (cyclization) to form the thermodynamically stable five-membered sultam ring, which precipitates from the aqueous solution.

- **Isolation and Purification:** Collect the white precipitate of **5-Chlorosaccharin** by vacuum filtration. Wash the solid with cold water to remove residual acid and inorganic salts. The product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water).
- **Drying:** Dry the purified product under vacuum to obtain the final **5-Chlorosaccharin**.

Self-Validation System: The identity and purity of the synthesized product must be confirmed using the spectroscopic methods outlined in Section 3 and by melting point analysis.

Applications in Research and Drug Development

The unique structural features of **5-Chlorosaccharin** make it a valuable scaffold in medicinal chemistry.

- **Synthetic Intermediate:** It serves as a key starting material for creating more complex molecules. The acidic N-H bond can be readily alkylated or arylated, allowing for the introduction of diverse functional groups to explore structure-activity relationships (SAR).[8]
- **Modulation of Pharmacokinetics:** The chlorine atom enhances lipophilicity, which can improve a drug candidate's absorption, distribution, metabolism, and excretion (ADME) profile. It can also block sites of metabolic oxidation, increasing the compound's half-life.
- **Bioisosteric Replacement:** The entire saccharin scaffold can act as a bioisostere for a carboxylic acid group, offering a non-ionizable alternative with a distinct geometry and hydrogen bonding capacity.
- **Ligand for Biological Targets:** Research has indicated that saccharin derivatives can act as ligands for various biological targets. For instance, some derivatives have been evaluated as ligands for the glycine binding site of the NMDA receptor, suggesting potential applications in neuroscience.[5]

The strategic placement of the chlorine atom at the 5-position provides a specific vector for molecular interactions within a protein binding pocket, potentially enhancing binding affinity and selectivity compared to unsubstituted or differently substituted analogues.

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **5-Chlorosaccharin** is associated with the following hazards:

- H302: Harmful if swallowed.[3]
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

Standard laboratory personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.

Conclusion

5-Chlorosaccharin is a structurally distinct and synthetically accessible molecule with significant potential for application in drug discovery and materials science. Its defined molecular structure, characterized by a chlorinated aromatic ring fused to a sulfonamide-lactone core, provides a robust platform for chemical modification. Understanding its physicochemical properties, spectroscopic signature, and synthetic pathways is crucial for researchers aiming to leverage this compound as a building block for novel, high-value chemical entities. As the drive for new therapeutics continues, the strategic use of halogenated scaffolds like **5-Chlorosaccharin** will remain a cornerstone of modern medicinal chemistry.

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